

# Introduction: The Versatility of a Key Heterocyclic Intermediate

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## Compound of Interest

Compound Name: 2-(4-Bromopyridin-2-yl)propan-2-amine

Cat. No.: B15372984

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2-Amino-4-bromopyridine (CAS No: 84249-14-9) is a highly versatile heterocyclic building block that has garnered significant attention in the fields of medicinal chemistry and agrochemical synthesis.<sup>[1][2]</sup> Its structure, featuring both a reactive bromine atom and an amino group on the pyridine ring, allows for a wide range of chemical modifications, making it a crucial intermediate in the synthesis of complex, biologically active molecules.<sup>[1][3]</sup> The presence of these two functional groups enables chemists to introduce diverse substituents and build intricate molecular architectures through various synthetic strategies.<sup>[4]</sup> This guide provides an in-depth exploration of the synthesis, physicochemical properties, and key applications of 2-amino-4-bromopyridine, offering valuable insights for its effective utilization in research and development.

## Physicochemical and Spectroscopic Properties

The physicochemical properties of 2-amino-4-bromopyridine are fundamental to its handling, reactivity, and application in various synthetic protocols. A summary of its key properties is presented below.

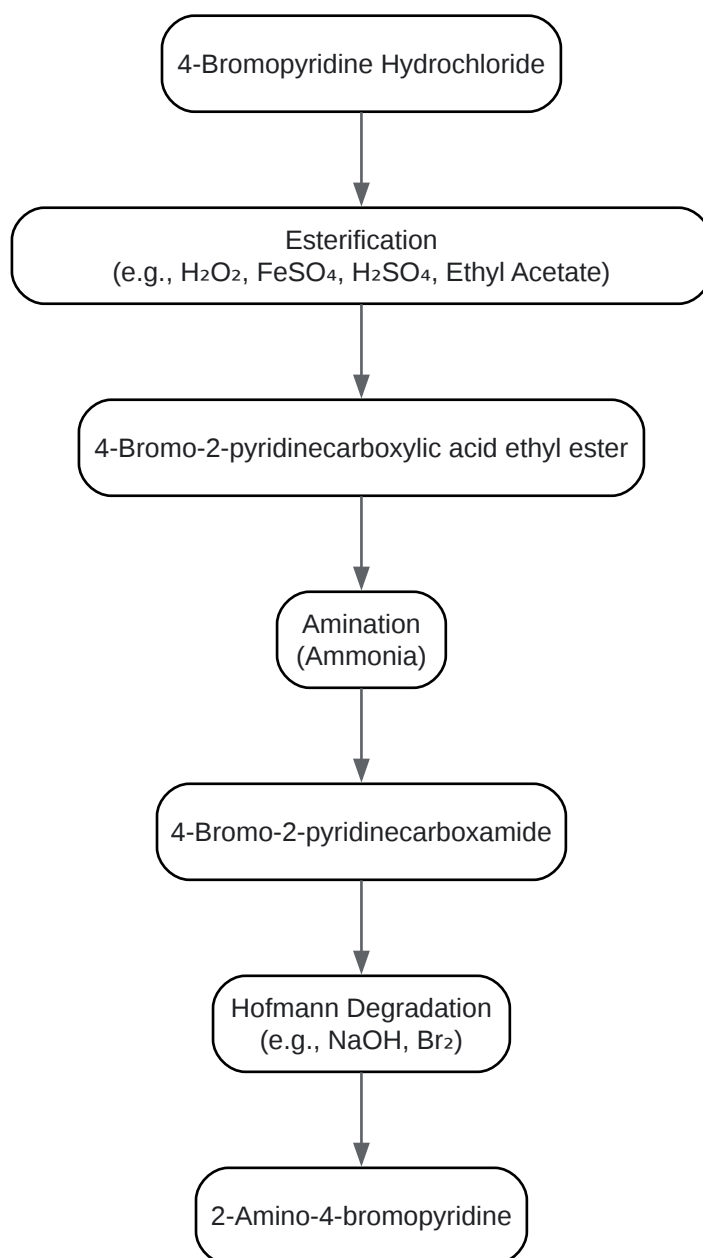
Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub>	[1][5]
Molecular Weight	173.01 g/mol	[5][6]
Appearance	Off-white to light yellow solid	[1][5]
Melting Point	142-146 °C	[1]
Boiling Point	268.2 °C at 760 mmHg (Predicted)	[1][5]
pKa	5.72 ± 0.11 (Predicted)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	δ (ppm) 7.78-7.79 (d, 1H), 6.64-6.66 (dd, 2H), 6.20 (s, 2H)	[1]

## Synthesis of 2-Amino-4-bromopyridine: Key Methodologies

Several synthetic routes for the preparation of 2-amino-4-bromopyridine have been developed, with the choice of method often depending on the desired scale, cost-effectiveness, and availability of starting materials.[2][5] The following sections detail the most prominent and scalable synthetic pathways.

### Route 1: From 4-Bromopyridine Hydrochloride via Hofmann Degradation

This widely employed, multi-step synthesis commences with the readily available 4-bromopyridine hydrochloride and proceeds through esterification, amination, and a final Hofmann degradation.[7][8] This method is noted for its cost-effective raw materials, high yield, and suitability for industrial-scale production.[8][9]



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Caption: Synthesis of 2-Amino-4-bromopyridine from 4-Bromopyridine Hydrochloride.

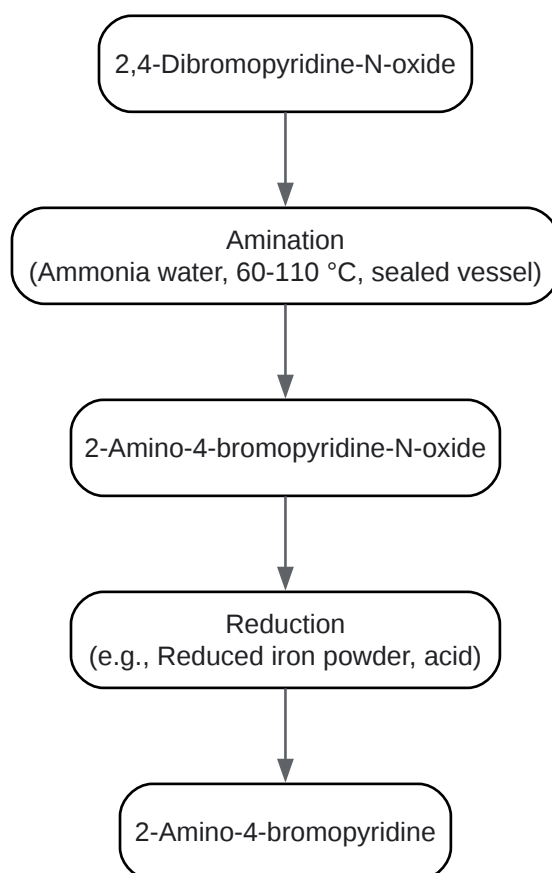
Detailed Protocol:

- Esterification: 4-bromopyridine hydrochloride is esterified to produce crude 4-bromo-2-pyridinecarboxylic acid ethyl ester.[8][9] This step often involves the use of reagents such as hydrogen peroxide and ferrous sulfate in a suitable solvent system.[8]

- Amination: The crude ethyl ester from the previous step undergoes amination, typically with ammonia, to form 4-bromo-2-pyridinecarboxamide.[8][9]
- Hofmann Degradation: The 4-bromo-2-pyridinecarboxamide is then subjected to a Hofmann degradation reaction.[8][9] This is typically achieved by treating the amide with sodium hydroxide and bromine in an aqueous solution.[10] The reaction mixture is heated, and upon completion, the desired 2-amino-4-bromopyridine is isolated, often through centrifugation and purification by crystallization.[8]

## Route 2: From 2,4-Dibromopyridine-N-oxide

An alternative and efficient synthesis route starts from 2,4-dibromopyridine-N-oxide. This method is advantageous due to its fewer reaction steps and high overall yield, making it suitable for large-scale preparation.[4][5]



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Caption: Synthesis of 2-Amino-4-bromopyridine from 2,4-Dibromopyridine-N-oxide.

Detailed Protocol:

- Amination: 2,4-dibromopyridine-N-oxide is subjected to an amination reaction with ammonia water in a sealed vessel at a temperature ranging from 60-110 °C.[4][5]
- Reduction: The resulting intermediate, 2-amino-4-bromopyridine-N-oxide, is then reduced to yield the final product.[5][11] This reduction can be effectively carried out using reduced iron powder in the presence of a small amount of acid, such as hydrochloric or acetic acid.[4][11] The final product is then isolated through filtration and can be further purified if necessary.[5]

### Route 3: Laboratory-Scale Synthesis via Deprotection

For laboratory-scale synthesis, 2-amino-4-bromopyridine can be conveniently prepared by the deprotection of tert-butyl 4-bromopyridin-2-ylcarbamate.[5]

Detailed Protocol:

- tert-Butyl 4-bromopyridin-2-ylcarbamate is suspended in water.[7][12]
- Hydrobromic acid (48 wt. % in water) is added, and the mixture is stirred for approximately 16 hours.[7][12]
- The reaction mixture is then poured into an aqueous solution of sodium bicarbonate and extracted with ethyl acetate.[7][12]
- The combined organic phases are dried over magnesium sulfate, and the solvent is removed under reduced pressure.[7][12]
- The crude product is purified by column chromatography using ethyl acetate as the eluent to yield pure 2-amino-4-bromopyridine.[5][7]

## Reactivity and Applications in Research and Development

The synthetic utility of 2-amino-4-bromopyridine stems from the distinct reactivity of its two functional groups. The bromine atom is susceptible to displacement through various cross-coupling reactions, such as Suzuki-Miyaura coupling, allowing for the introduction of a wide

array of substituents at the 4-position.[1] The amino group, on the other hand, can be readily functionalized or can participate in cyclization reactions to form fused heterocyclic systems.[4]

This versatile reactivity profile has established 2-amino-4-bromopyridine as a valuable intermediate in several key areas:

- **Pharmaceuticals:** It is a crucial building block in the synthesis of active pharmaceutical ingredients (APIs) for a range of therapeutic areas.[2][3] Its structural motif has been incorporated into molecules targeting neurological disorders and various types of cancer.[2] [3] For instance, it has been used as a starting material for synthesizing triazolopyridine derivatives with potent anti-microbial activity.[4]
- **Agrochemicals:** In the agrochemical industry, 2-amino-4-bromopyridine serves as a precursor for the development of novel herbicides, fungicides, and pesticides.[2][3] Its use allows for the creation of more effective and selective crop protection agents.[3]
- **Material Science:** The compound is also utilized in the development of advanced materials, such as conductive polymers and organic semiconductors, which have applications in electronics and energy.[3]

## A Related Scaffold: 2-(4-Bromopyridin-2-yl)propan-2-ol

As noted in the introduction, the compound 2-(4-bromopyridin-2-yl)propan-2-ol (CAS No: 477252-20-3) is structurally related to the primary topic of this guide. While less extensively documented in terms of its applications, its physicochemical properties are available.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrNO	[13][14]
Molecular Weight	216.07 g/mol	[13][15]
IUPAC Name	2-(4-bromo-2-pyridinyl)propan-2-ol	[13]

Patents exist for this chemical structure, indicating its potential utility in various fields of research and development.<sup>[13]</sup>

## Conclusion

2-Amino-4-bromopyridine is a pivotal heterocyclic intermediate with a broad spectrum of applications in drug discovery, agrochemical synthesis, and material science. Its versatile reactivity, stemming from the presence of both an amino and a bromo group, allows for the efficient construction of complex molecular architectures. The well-established and scalable synthetic routes to this compound further enhance its value to the scientific community. A thorough understanding of its properties and synthetic methodologies, as detailed in this guide, is essential for researchers and professionals seeking to leverage this powerful building block in their own research and development endeavors.

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